

# Lansoprazole Sulfide-13C6: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: *Lansoprazole sulfide-13C6*

Cat. No.: *B12369811*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the analytical profile of **Lansoprazole sulfide-13C6**, a stable isotope-labeled internal standard crucial for quantitative bioanalytical studies. This document outlines the expected data from a Certificate of Analysis, details the experimental protocols for its characterization, and presents a visual representation of the quality control workflow.

## Quantitative Data Summary

The following tables summarize the typical quantitative data expected for a batch of **Lansoprazole sulfide-13C6**, ensuring its identity, purity, and quality for research and development applications.

Table 1: Physical and Chemical Properties

Property	Specification
Appearance	White to off-white solid
Molecular Formula	$C_{10}^{13}C_6H_{14}F_3N_3OS$
Molecular Weight	359.36 g/mol
Melting Point	147.0 to 151.0 °C
Solubility	Soluble in DMSO and Methanol

Table 2: Analytical Data

Analysis	Method	Specification
Chemical Purity (HPLC)	HPLC-UV	≥ 98.0% <a href="#">[1]</a>
Isotopic Purity	Mass Spectrometry	≥ 99%
Identity ( <sup>1</sup> H NMR)	<sup>1</sup> H NMR	Conforms to structure
Identity ( <sup>13</sup> C NMR)	<sup>13</sup> C NMR	Conforms to structure
Identity (Mass Spec)	HRMS	Conforms to structure
Residual Solvents	GC-HS	Meets ICH Q3C limits
Water Content	Karl Fischer Titration	≤ 0.5%

## Experimental Protocols

Detailed methodologies for the key analytical techniques used to characterize **Lansoprazole sulfide-13C6** are provided below.

### High-Performance Liquid Chromatography (HPLC) for Purity Determination

This method is for the determination of the chemical purity of **Lansoprazole sulfide-13C6** and the separation of related impurities.

- Instrumentation: A high-performance liquid chromatograph equipped with a UV detector.
- Column: C18 stationary phase, 250 mm length, 4.6 mm internal diameter, 5  $\mu\text{m}$  particle size.  
[\[2\]](#)
- Mobile Phase A: 0.1% Formic acid in water.[\[2\]](#)
- Mobile Phase B: Acetonitrile.[\[2\]](#)
- Gradient Program:

Time (min)	% Mobile Phase B
0.0	10
10.0	10
50.0	90
51.0	10

| 60.0 | 10 |

- Flow Rate: 1.0 mL/min.[\[2\]](#)[\[3\]](#)
- Column Temperature: 25°C.[\[2\]](#)
- Detection Wavelength: 260 nm.[\[2\]](#)[\[3\]](#)
- Injection Volume: 10  $\mu\text{L}$ .
- Sample Preparation: The sample is dissolved in the mobile phase to a suitable concentration.[\[4\]](#)

## Mass Spectrometry (MS) for Identity and Isotopic Purity

High-resolution mass spectrometry is employed to confirm the molecular weight and determine the isotopic enrichment of **Lansoprazole sulfide-13C6**.

- Instrumentation: A high-resolution mass spectrometer, such as a time-of-flight (TOF) or Orbitrap instrument, coupled to a liquid chromatograph.
- Ionization Mode: Electrospray Ionization (ESI), positive mode.
- Mass Analyzer: Operated in full scan mode to acquire accurate mass data.
- Expected Molecular Ion: The protonated molecular ion  $[M+H]^+$  is expected at m/z 360.09, which is 6 Da higher than the unlabeled Lansoprazole sulfide due to the six  $^{13}C$  atoms.
- Isotopic Purity Assessment: The relative intensities of the M+0 to M+6 peaks are measured to calculate the percentage of the fully labeled compound.

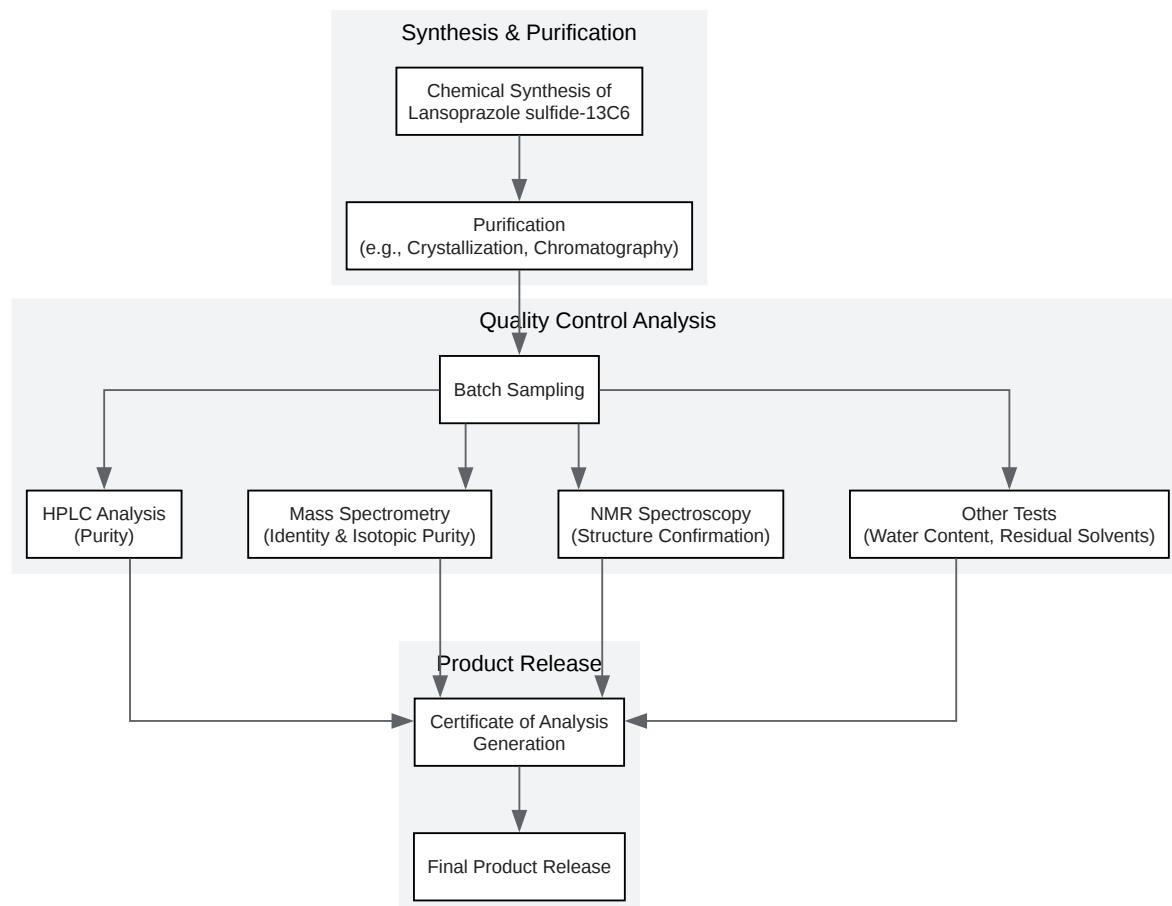
## Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Confirmation

$^1H$  and  $^{13}C$  NMR spectroscopy are used to confirm the chemical structure of **Lansoprazole sulfide-13C6**.

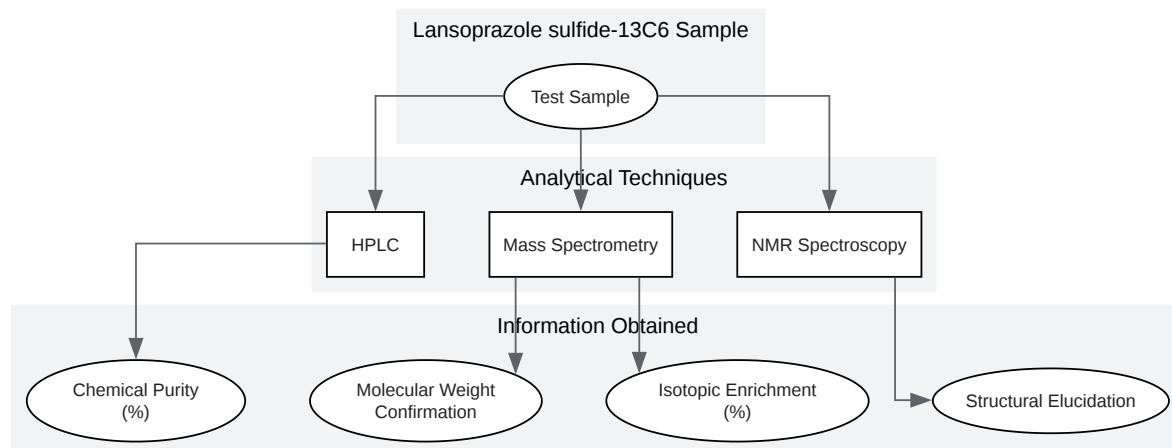
- Instrumentation: A 400 MHz or higher field NMR spectrometer.
- Sample Preparation: 5-25 mg of the sample is dissolved in 0.6-0.7 mL of a suitable deuterated solvent, such as DMSO-d<sub>6</sub>.<sup>[5]</sup> The solution should be free of particulate matter.<sup>[6]</sup>
- $^1H$  NMR: The spectrum should be consistent with the proton chemical shifts and coupling patterns expected for the Lansoprazole sulfide structure.
- $^{13}C$  NMR: The spectrum will show signals corresponding to the carbon atoms in the molecule. The six signals for the benzimidazole ring carbons will be present, with chemical shifts typically observed in the aromatic region for this heterocyclic system.<sup>[7][8][9][10]</sup> Due to the  $^{13}C$  enrichment, these signals will be significantly enhanced.

## Mandatory Visualizations

The following diagrams illustrate key workflows and relationships relevant to the analysis and quality control of **Lansoprazole sulfide-13C6**.

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Caption: Quality control workflow for **Lansoprazole sulfide-13C6**.



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Caption: Relationship between analytical techniques and information obtained.

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